

An In-depth Technical Guide to m-3M3FBS (CAS: 200933-14-8)

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Compound of Interest

Compound Name: *m*-3M3FBS

Cat. No.: B7737138

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Introduction

m-3M3FBS, with the CAS number 200933-14-8, is a cell-permeable small molecule identified as a potent activator of phospholipase C (PLC).[1][2] Its chemical name is 2,4,6-trimethyl-N-[3-(trifluoromethyl)phenyl]benzenesulfonamide.[3] This compound has been instrumental in studying PLC-mediated signaling pathways and has demonstrated a range of biological activities, including the stimulation of superoxide generation, modulation of intracellular calcium levels, and induction of apoptosis in various cancer cell lines.[1][4] While initially characterized as a direct activator of all PLC isotypes, some studies suggest its effects on calcium homeostasis may occur independently of PLC activation, warranting careful interpretation of experimental results.[5][6] This guide provides a comprehensive overview of the technical information available on **m-3M3FBS**, including its biochemical properties, mechanism of action, experimental data, and relevant protocols.

Chemical and Physical Properties

Property	Value	Reference
CAS Number	200933-14-8	[1]
Molecular Formula	C ₁₆ H ₁₆ F ₃ NO ₂ S	[3]
Molecular Weight	343.36 g/mol	[3]
Purity	≥95% (HPLC)	
Solubility	DMSO (100 mM), Ethanol (100 mM)	
Storage	Store at room temperature	
Stock Solution Storage	-20°C for 1 year, -80°C for 2 years	[1]

Mechanism of Action and Biological Activities

m-3M3FBS is primarily recognized as a direct activator of phospholipase C (PLC) enzymes.[7] PLC is a crucial family of enzymes that hydrolyze phosphatidylinositol 4,5-bisphosphate (PIP₂) into the second messengers inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG).[8] This activation is independent of G-protein-coupled receptors or tyrosine kinase receptors, providing a direct method to study the downstream effects of PLC activation.[7]

Key biological activities of **m-3M3FBS** include:

- **PLC Activation:** It activates all tested PLC isotypes (β2, β3, γ1, γ2, and δ1) in vitro.[7]
- **Increased Intracellular Calcium:** By stimulating the production of IP₃, **m-3M3FBS** triggers the release of calcium from the endoplasmic reticulum, leading to a transient increase in intracellular calcium concentration.[5][7]
- **Superoxide Generation:** In human neutrophils, **m-3M3FBS** has been shown to stimulate the generation of superoxide.[1][2]
- **Apoptosis Induction:** **m-3M3FBS** induces apoptosis in various cancer cell lines, including monocytic leukemia (U937 and THP-1) and renal Caki cancer cells.[1][4] This is achieved

through caspase activation and downregulation of the X-linked inhibitor of apoptosis protein (XIAP).[4]

- Sepsis Protection: In a mouse model of sepsis, **m-3M3FBS** treatment was found to protect against morbidity and mortality by enhancing the bactericidal activity of neutrophils and modulating cytokine production.[9]

However, it is important to note that some studies have reported PLC-independent effects of **m-3M3FBS**, particularly concerning its ability to increase intracellular calcium.[5][6] Therefore, the use of appropriate controls, such as the PLC inhibitor U-73122, is recommended in experimental designs.[2]

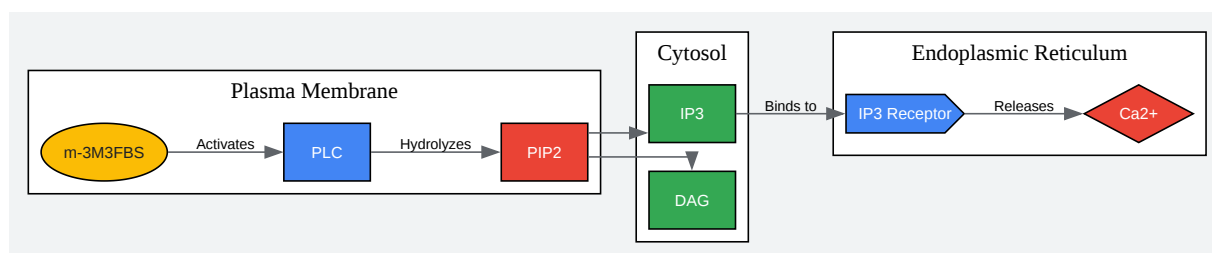
Quantitative Data

The following table summarizes the concentrations of **m-3M3FBS** used in various experimental settings and their observed effects.

Concentration	Cell Line / System	Effect	Reference
5-50 μ M	U937 cells	Stimulates the formation of inositol phosphates.	[1]
15-50 μ M	Human neutrophils	Stimulates superoxide generation, increases cytoplasmic calcium, and promotes inositol phosphate formation.	[2]
25 μ M	In vitro (all PLC isoforms)	Promotes the hydrolysis of phosphatidylinositol bisphosphate.	[2]
50 μ M	U937 and THP-1 cells	Inhibits cell growth and induces apoptosis (apoptotic rate of 53.9% in U937 cells after 24 hours).	[1]
50 μ M	Caki cells	Induces apoptosis.	[4]

Signaling Pathways

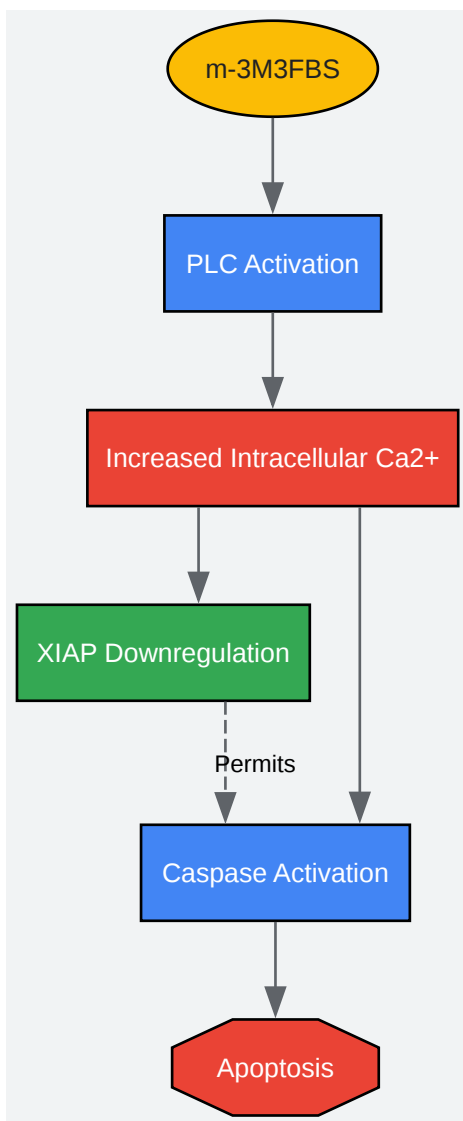
The primary signaling pathway activated by **m-3M3FBS** is the phospholipase C pathway. The following diagram illustrates the key steps involved.

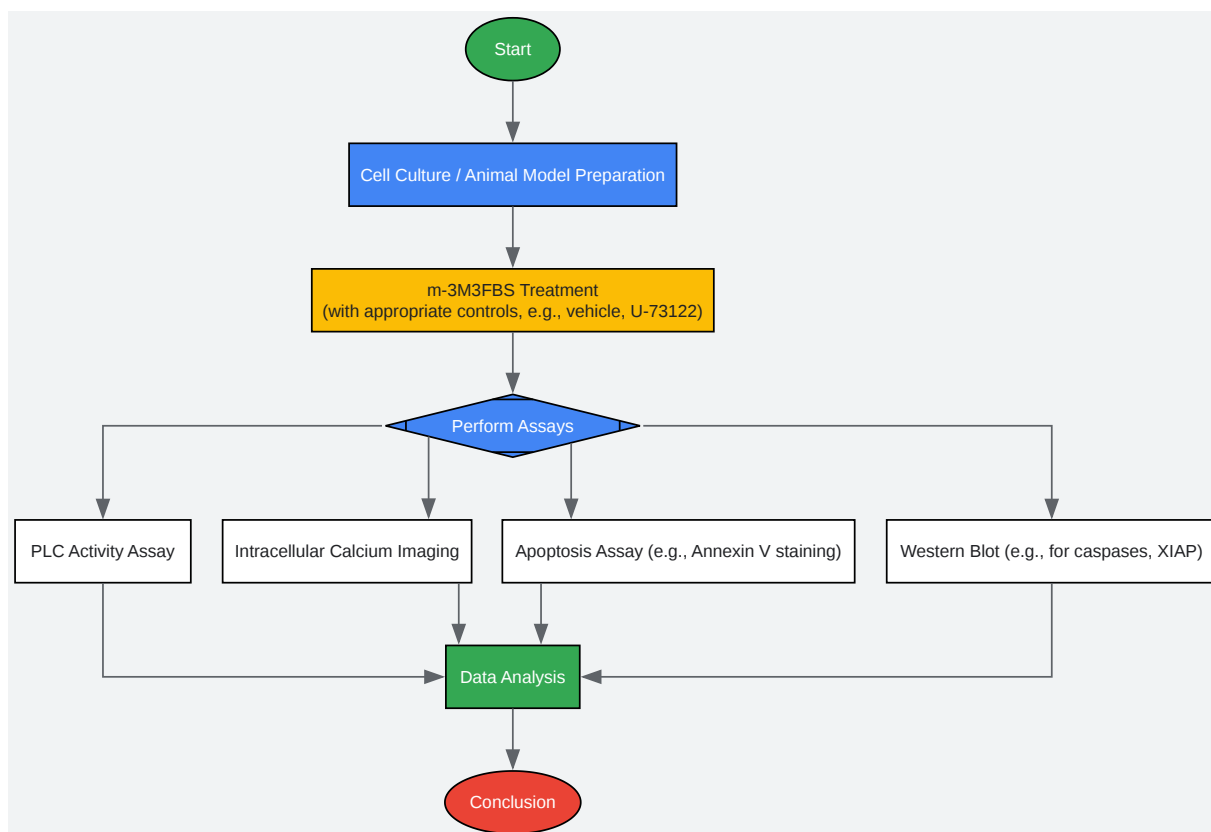


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Caption: The signaling pathway of **m-3M3FBS** activating Phospholipase C (PLC).

In the context of apoptosis induction in cancer cells, **m-3M3FBS** triggers a cascade of events downstream of PLC activation and intracellular calcium signaling.





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